

Best practices for consistent results with Einecs 301-950-1

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Compound of Interest

Compound Name: *Einecs 301-950-1*

Cat. No.: *B12695141*

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Technical Support Center: Einecs 301-950-1

Disclaimer: The following information is provided as a general guidance for researchers, scientists, and drug development professionals. **Einecs 301-950-1** is identified as a compound of 2,4,6-trichlorophenol with 2,2',2''-nitrilotriethanol (1:1) (CAS number: 94087-58-8). Due to limited publicly available data on this specific compound, this guide is primarily based on the properties of its active component, 2,4,6-trichlorophenol. Users should exercise extreme caution and conduct their own risk assessments before use.

Troubleshooting Guides and FAQs

This section addresses specific issues that users might encounter during their experiments with substances containing 2,4,6-trichlorophenol.

Issue 1: Inconsistent Experimental Results

- Question: We are observing high variability in our assay results when using a solution containing **Einecs 301-950-1**. What could be the cause?
- Answer: Inconsistent results can stem from several factors related to the handling and stability of 2,4,6-trichlorophenol.
 - Solution Purity and Degradation: 2,4,6-trichlorophenol can degrade over time, especially when exposed to light and heat, producing toxic and corrosive fumes like hydrogen

chloride and chlorine.[1] It is crucial to use freshly prepared solutions. Technical grades of this substance may also contain impurities such as polychlorinated dibenzodioxins (PCDDs) and polychlorinated dibenzofurans (PCDFs), which can interfere with biological assays.[1]

- pH of the Medium: The solubility and activity of phenolic compounds can be pH-dependent. Ensure the pH of your experimental buffer is consistent across all experiments.
- Adsorption to Labware: Phenolic compounds can adsorb to plastic surfaces. Consider using glass or low-adhesion microplates to minimize this effect.

Issue 2: Poor Solubility

- Question: We are having difficulty dissolving **Einecs 301-950-1** in our aqueous buffer. What is the recommended solvent?
- Answer: 2,4,6-trichlorophenol has low solubility in water.[1] For stock solutions, it is advisable to use an organic solvent such as ethanol or acetone. Further dilutions into aqueous buffers should be done carefully to avoid precipitation. The presence of 2,2',2''-nitrilotriethanol in the compound may slightly improve aqueous solubility compared to pure 2,4,6-trichlorophenol, but this has not been experimentally confirmed in available literature.

Issue 3: Cellular Toxicity and Off-Target Effects

- Question: We are observing unexpected levels of cytotoxicity in our cell-based assays. How can we mitigate this?
- Answer: 2,4,6-trichlorophenol is a known toxic substance.[2] It is classified as a probable human carcinogen (Group B2) by the United States Environmental Protection Agency and has been shown to cause lymphomas, leukemia, and liver cancer in animal models.[1]
 - Dose-Response Studies: It is critical to perform a thorough dose-response study to determine the optimal concentration range for your specific cell line and assay.
 - Control Experiments: Include appropriate vehicle controls (the solvent used to dissolve the compound) to distinguish the effects of the compound from those of the solvent.

- Purity of the Compound: As mentioned, impurities in technical-grade 2,4,6-trichlorophenol can contribute to toxicity. If possible, use a high-purity analytical grade for your experiments.

Frequently Asked Questions (FAQs)

- What are the primary applications of 2,4,6-trichlorophenol?
 - Historically, it has been used as a fungicide, herbicide, insecticide, antiseptic, defoliant, and glue preservative.[1] However, its use has been largely discontinued in many regions due to safety concerns.[3]
- What are the main safety precautions when handling **Einecs 301-950-1**?
 - Given the hazardous nature of 2,4,6-trichlorophenol, extreme caution is advised. Handle the substance in a well-ventilated area, preferably in a chemical fume hood.[4] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[5] Avoid inhalation of dust or vapors and prevent skin contact.[4][5]
- How should I store **Einecs 301-950-1**?
 - Store in a cool, dry, and dark place, away from incompatible materials such as strong oxidizing agents.[5] The container should be tightly sealed to prevent degradation and sublimation.
- What is the known mechanism of action or signaling pathway affected by 2,4,6-trichlorophenol?
 - The precise molecular mechanisms of 2,4,6-trichlorophenol's toxicity and carcinogenicity are not fully elucidated in the available literature. However, as a phenolic compound, it is likely to exert its effects through multiple pathways, including membrane disruption, oxidative stress, and interaction with cellular macromolecules. Due to its carcinogenic nature, it may also have genotoxic effects.

Data Presentation

Table 1: Physicochemical and Toxicological Properties of 2,4,6-Trichlorophenol

Property	Value	Reference
Molecular Formula	C ₆ H ₃ Cl ₃ O	[1]
Molar Mass	197.45 g/mol	[1]
Appearance	Clear to yellowish crystalline solid	[1]
Melting Point	69.5 °C	[1]
Boiling Point	249 °C	[1]
Water Solubility	0.08 g/100 mL at 20 °C	[5]
Carcinogenicity	Group B2 (Probable human carcinogen)	[1]

Experimental Protocols

Note: No specific experimental protocols for **Einecs 301-950-1** were found. The following is a generalized protocol for preparing a stock solution based on the properties of 2,4,6-trichlorophenol.

Protocol: Preparation of a 10 mM Stock Solution

- Materials:
 - Einecs 301-950-1** (or 2,4,6-trichlorophenol)
 - Anhydrous ethanol (or other suitable organic solvent)
 - Glass vials
 - Calibrated analytical balance
 - Pipettes
- Procedure:
 1. Tare a clean, dry glass vial on an analytical balance.

2. Carefully weigh the desired amount of the compound into the vial. For a 10 mM solution, this would be approximately 3.47 mg for 1 mL of solvent.
3. Add the appropriate volume of anhydrous ethanol to the vial.
4. Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
5. Store the stock solution at -20°C in a tightly sealed, light-protected container.

Mandatory Visualization

Diagram 1: General Experimental Workflow

Caption: A generalized workflow for handling and using a test compound in an experimental setting.

Diagram 2: Postulated Cellular Effects of 2,4,6-Trichlorophenol

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